

2-Amino-3-cyclopropylpropanoic acid safety and hazards

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Compound of Interest

Compound Name: 2-Amino-3-cyclopropylpropanoic acid

Cat. No.: B095731

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An In-depth Technical Guide to the Safety and Hazards of **2-Amino-3-cyclopropylpropanoic Acid**

For Researchers, Scientists, and Drug Development Professionals

Introduction: The Profile of a Unique Building Block

2-Amino-3-cyclopropylpropanoic acid is a non-proteinogenic amino acid derivative that has garnered interest in the fields of medicinal chemistry and drug discovery.[1][2] Its structure, which incorporates a cyclopropyl ring, offers a unique conformational rigidity that can be advantageous in designing novel therapeutic agents and peptide-based drugs.[3] The cyclopropyl moiety is increasingly utilized in drug development to enhance metabolic stability, improve potency, and reduce off-target effects.[4][5] However, the introduction of this strained ring system also necessitates a thorough understanding of the compound's specific safety profile and potential hazards.

This guide provides a comprehensive technical overview of the safety and hazards associated with **2-Amino-3-cyclopropylpropanoic acid**. As Senior Application Scientists, our goal is to move beyond mere data recitation and provide a synthesized, field-proven perspective on risk assessment and safe handling, grounded in authoritative data.

Section 1: Core Chemical Identity and Physical Properties

A foundational understanding of a compound's physical and chemical properties is the first step in a robust safety assessment. These characteristics influence its behavior, potential for exposure, and appropriate handling and storage conditions.

Table 1: Chemical Identifiers for **2-Amino-3-cyclopropylpropanoic Acid**

Identifier	Value	Source
IUPAC Name	(2S)-2-amino-3-cyclopropylpropanoic acid	PubChem[6]
CAS Number	102735-53-5	PubChem[6] , Sigma-Aldrich[7]
Molecular Formula	C ₆ H ₁₁ NO ₂	PubChem[6]
InChIKey	XGUXJMWPVJQIHI-YFKPBYRVSA-N	PubChem[6] , Sigma-Aldrich[7]

| [Synonyms](#) | L-Cyclopropylalanine, (S)-3-Cyclopropylalanine | [PubChem\[6\]](#) |

Table 2: Physical and Chemical Properties

Property	Value	Source
Molecular Weight	129.16 g/mol	PubChem[6]
Physical Form	White to Yellow Solid	Synthonix Corporation via Sigma-Aldrich[7]
Solubility	Water: 80 mg/mL (Sonication recommended)	TargetMol[1]

| [Storage Temperature](#) | Room Temperature; Long-term: Cool, dry place | Synthonix Corporation via [Sigma-Aldrich\[7\]](#), [AK Scientific, Inc.\[8\]](#) |

Section 2: Hazard Identification and GHS Classification

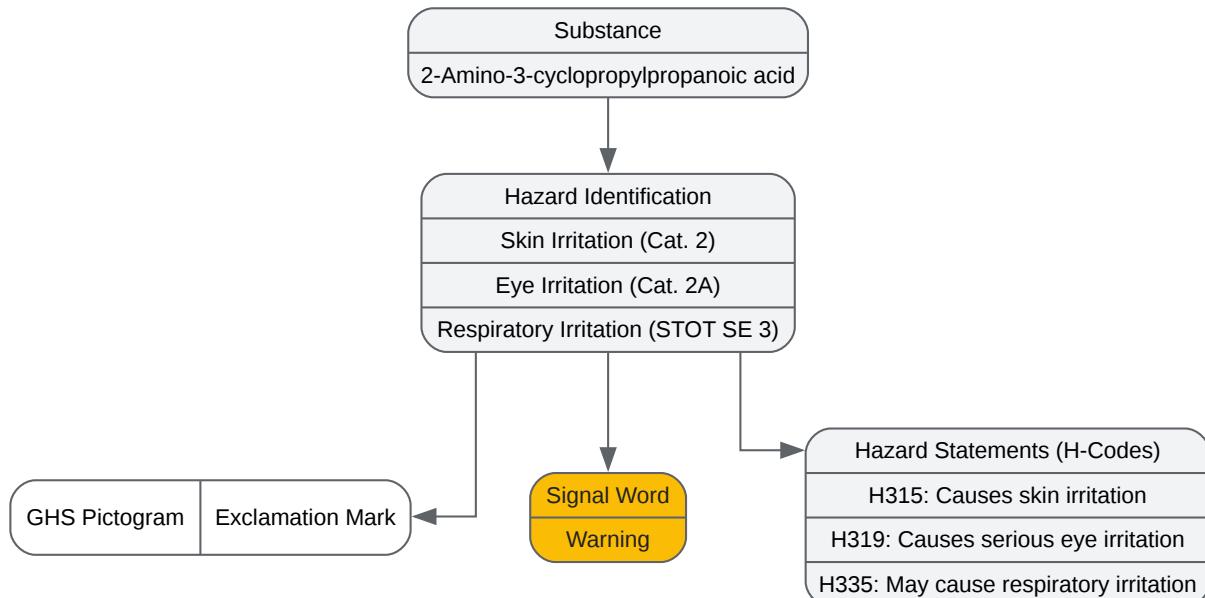
The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for communicating hazard information. According to aggregated data from notifications to the European Chemicals Agency (ECHA), **2-Amino-3-cyclopropylpropanoic acid** is consistently classified as an irritant.[\[6\]](#)

Table 3: GHS Hazard Classification Summary

Hazard Class	Hazard Category	Hazard Statement	GHS Code	Source
Skin Corrosion/Irritation	Category 2	Causes skin irritation	H315	PubChem [6] , AK Scientific, Inc. [8]
Serious Eye Damage/Eye Irritation	Category 2A	Causes serious eye irritation	H319	PubChem [6] , AK Scientific, Inc. [8]

| Specific Target Organ Toxicity (Single Exposure) | Category 3 | May cause respiratory irritation | H335 | PubChem[\[6\]](#), AK Scientific, Inc.[\[8\]](#) |

The following diagram illustrates the logical flow from substance identification to the required GHS pictograms and signal words.



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GHS Hazard Identification Flow

Section 3: Toxicological Profile: Beyond the H-Codes

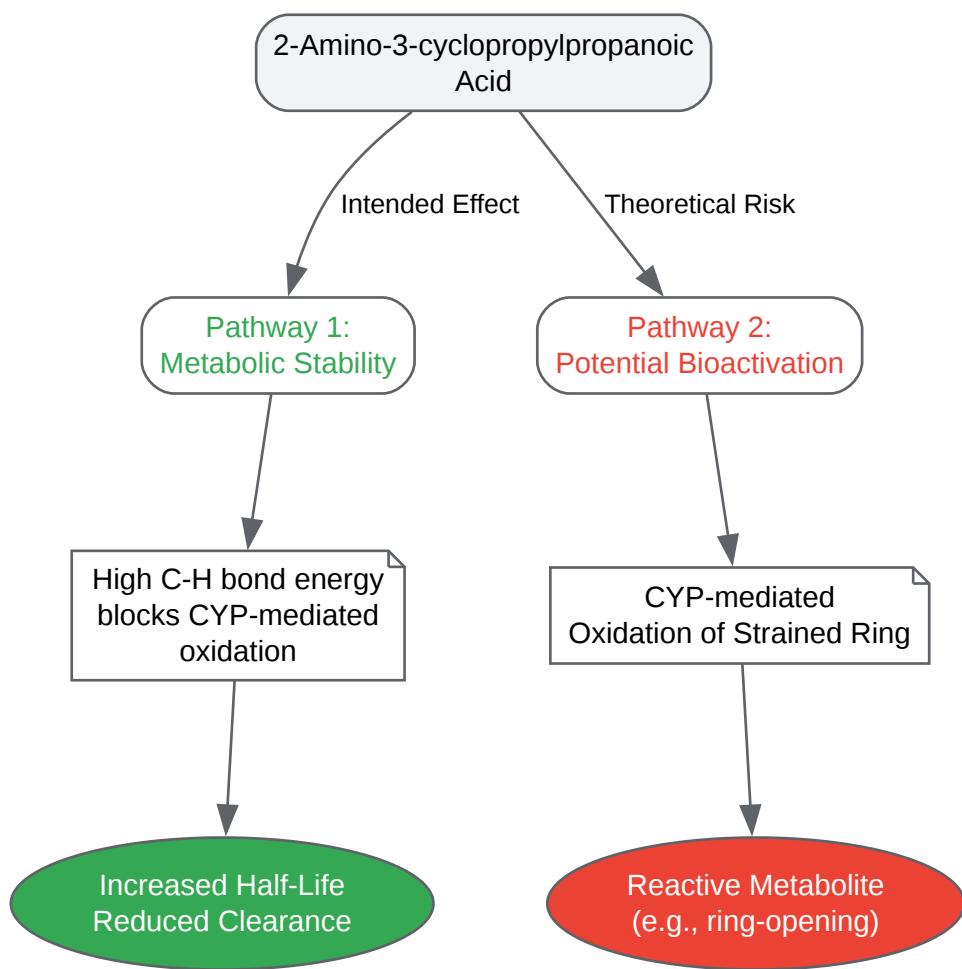
While GHS classifications provide essential warnings, a deeper toxicological understanding is critical for drug development professionals. The primary hazards are irritant effects on the skin, eyes, and respiratory system upon direct contact or inhalation.^{[6][8]} Symptoms of exposure can include redness, itching, and inflammation of the skin and eyes, and irritation of the respiratory tract.^[8]

Currently, there is limited publicly available data on acute oral or dermal toxicity, carcinogenicity, or mutagenicity for this specific compound.^{[9][10]} However, the presence of the cyclopropyl group warrants a more nuanced discussion from a drug metabolism perspective.

Metabolic Considerations of the Cyclopropyl Moiety: The cyclopropyl ring is often incorporated into drug candidates to block oxidative metabolism and enhance metabolic stability due to the

high C-H bond dissociation energy.[11] This makes the ring less susceptible to hydroxylation by cytochrome P450 (CYP) enzymes.[11]

However, the strained ring system is not inert. In some molecular contexts, the cyclopropyl group, particularly when attached to an amine, can be a site of metabolism.[11] This can lead to NADPH-dependent oxidation, ring-opening, and the formation of reactive metabolites, which may subsequently form glutathione (GSH) conjugates.[11] While this has not been documented specifically for **2-Amino-3-cyclopropylpropanoic acid** in available literature, it represents a theoretical metabolic pathway that researchers should consider during preclinical development.



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Metabolic Considerations of the Cyclopropyl Group

This dual nature—offering stability while carrying a potential for bioactivation—is a critical insight. It underscores the importance of thorough metabolite identification studies for any drug

candidate containing this moiety.

Section 4: Occupational Exposure and Safe Handling Protocols

Given the compound's irritant nature, establishing and adhering to strict safe handling protocols is paramount to protecting laboratory personnel. The following steps represent a self-validating system for minimizing exposure.

Step-by-Step Safe Handling and Storage Protocol:

- Engineering Controls Assessment:
 - Causality: To prevent inhalation of dust particles, all weighing and handling of the solid compound must be performed in a well-ventilated area.
 - Action: Use a certified chemical fume hood or a ventilated balance enclosure. Ensure the ventilation system is functioning correctly before beginning work.[8][9]
- Personal Protective Equipment (PPE) Selection:
 - Causality: To prevent skin and eye irritation, direct contact must be avoided.
 - Action:
 - Eye Protection: Wear chemical safety goggles or a face shield that complies with OSHA's 29 CFR 1910.133 or European Standard EN166 regulations.[12]
 - Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile). Gloves must be inspected for integrity before use and disposed of after handling the compound.[9]
 - Body Protection: Wear a standard laboratory coat. For larger quantities or tasks with a higher risk of spillage, consider additional protective clothing.[8]
- Handling and Use:

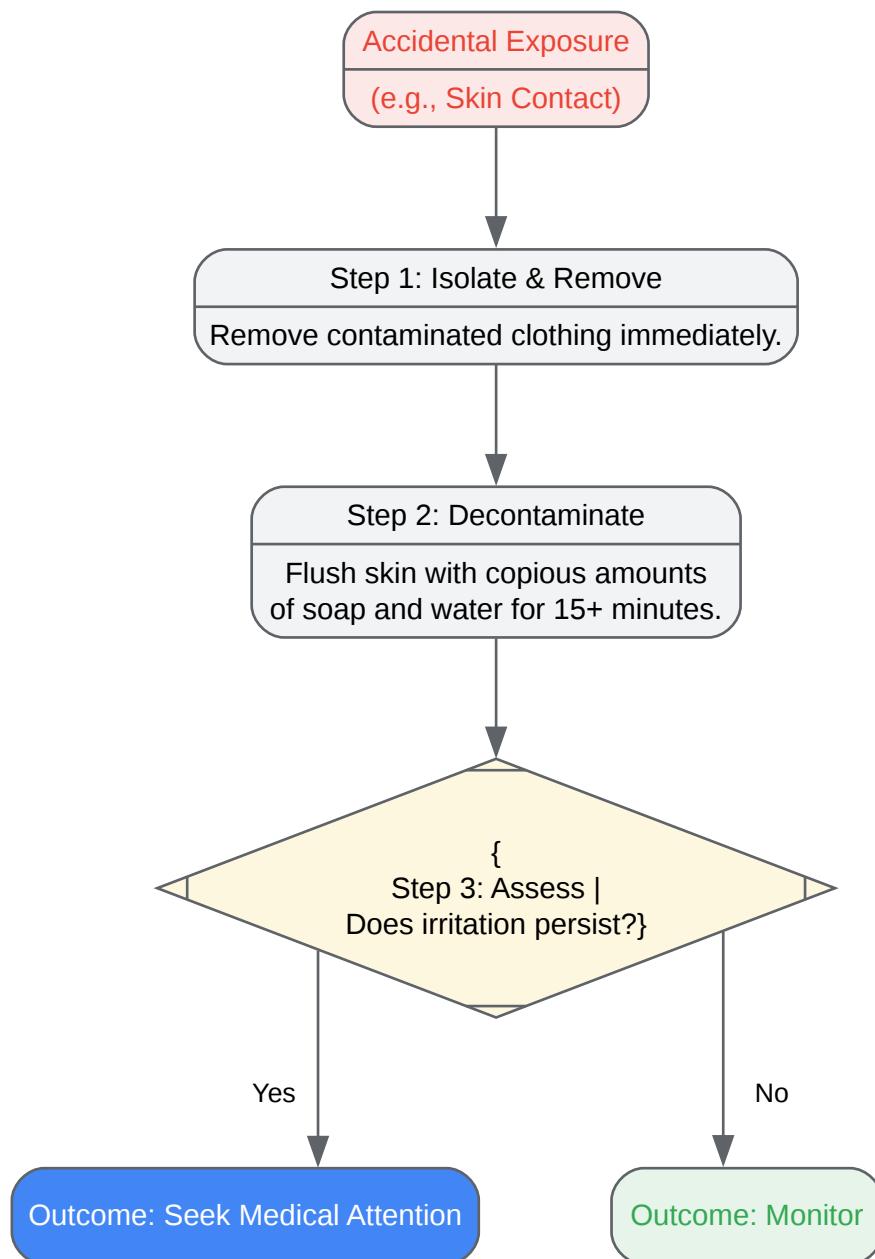
- Causality: Minimize the generation of dust to reduce inhalation risk. Avoid cross-contamination of work surfaces.
- Action: Avoid creating dust when handling.[9] Wash hands thoroughly after handling, even if gloves were worn.[8][12] Do not eat, drink, or smoke in the laboratory area.[8]
- Storage:
 - Causality: Improper storage can lead to degradation or reaction with incompatible materials.
 - Action: Store in a tightly closed container in a cool, dry, and well-ventilated place.[8][12] Keep away from incompatible substances such as strong oxidizing agents, strong acids, and strong bases.[9][12]

Section 5: Emergency Procedures

Preparedness for accidental exposure or release is a non-negotiable component of laboratory safety.

First-Aid Measures:

- Inhalation: If inhaled, immediately remove the person to fresh air. If the individual is not breathing, provide artificial respiration. If breathing is difficult, administer oxygen. Seek medical attention.[8][12]
- Skin Contact: Immediately flush the affected skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing. Seek medical attention if irritation occurs or persists.[8][12]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, including under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention from an ophthalmologist.[8][12][13]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[8][9]



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Workflow for Accidental Skin Exposure

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[9]

- Specific Hazards: During a fire, irritating and toxic gases, such as carbon oxides and nitrogen oxides, may be generated through thermal decomposition.[8]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[8][9]

Accidental Release Measures:

- Personal Precautions: Wear appropriate PPE as detailed in Section 4. Ensure adequate ventilation and keep unprotected personnel away.[8][9]
- Environmental Precautions: Prevent the product from entering drains, soil, or other waterways.[8]
- Containment and Cleaning: Carefully sweep up or vacuum the spilled solid material, avoiding dust formation. Place the material into a suitable, labeled container for disposal.[8][9]

Section 6: Environmental Hazards and Disposal

Currently, there is insufficient data to classify **2-Amino-3-cyclopropylpropanoic acid** as hazardous to the aquatic environment.[14][15] However, this lack of data does not equate to an absence of risk. Standard best practices for chemical disposal must be followed.

- Waste Treatment: Dispose of this material and its container at a licensed hazardous-waste disposal plant.[8][15] Do not allow it to be released into the environment. All local, state, and federal regulations for chemical waste disposal must be strictly followed.

Conclusion

2-Amino-3-cyclopropylpropanoic acid is a valuable research chemical whose primary, well-documented hazards are irritation to the skin, eyes, and respiratory system. These risks can be effectively managed through the diligent application of standard laboratory safety protocols, including the use of appropriate engineering controls and personal protective equipment. For professionals in drug development, it is also prudent to recognize the theoretical potential for metabolism of the cyclopropyl ring, which reinforces the need for comprehensive ADME (Absorption, Distribution, Metabolism, and Excretion) and toxicology studies for any new

chemical entity incorporating this moiety. A proactive and informed approach to safety is essential for both personnel protection and the integrity of scientific research.

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